

Application Notes and Protocols for In Vitro Assay Development of (Rac)-LSN2814617

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Compound of Interest

Compound Name: (Rac)-LSN2814617

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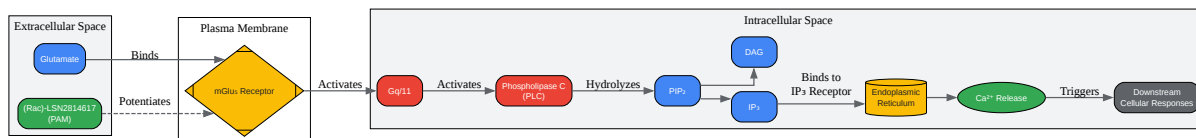
Introduction

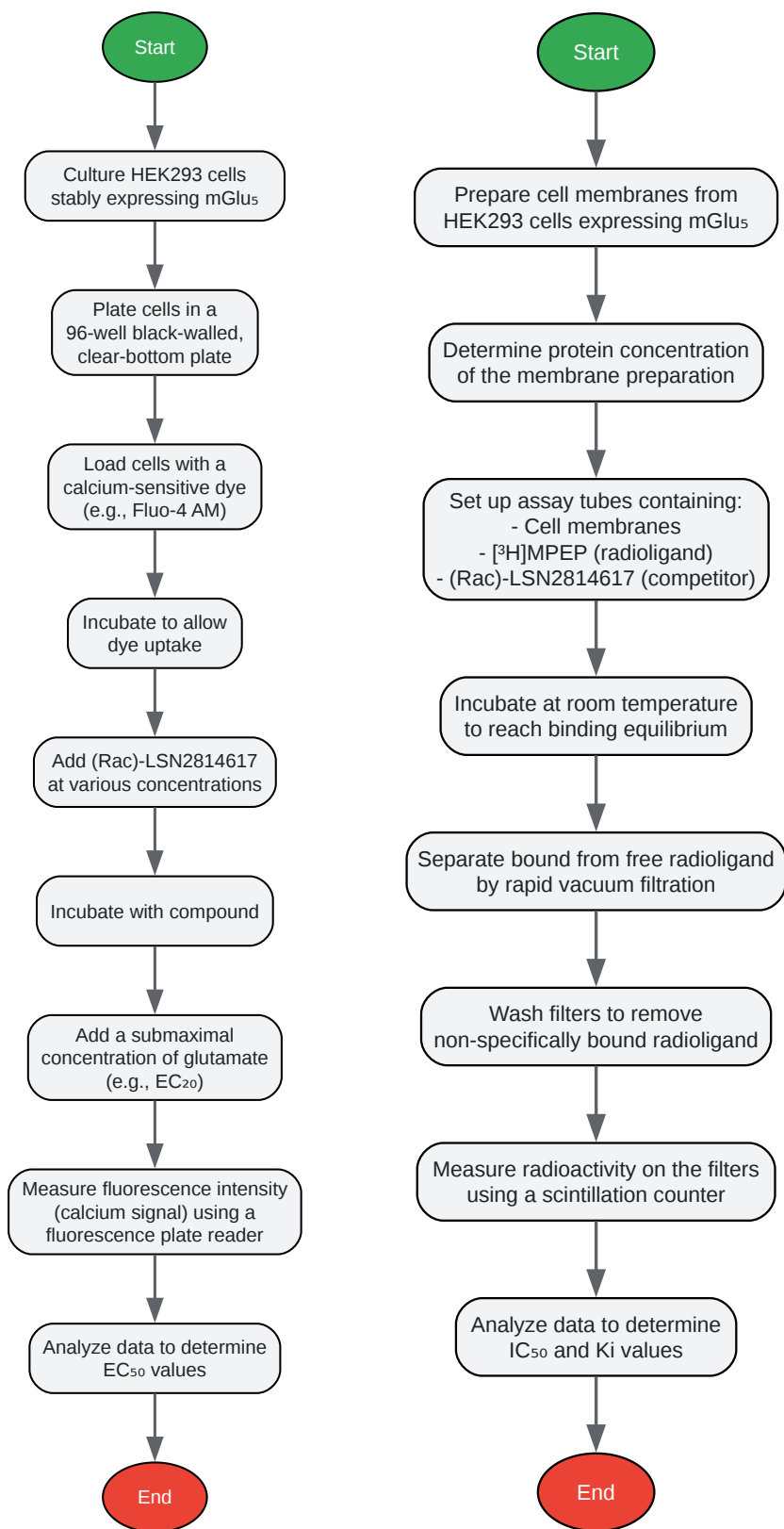
(Rac)-LSN2814617 is the racemic form of LSN2814617, a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGlu₅).^[1] As a PAM, LSN2814617 does not activate the mGlu₅ receptor directly but enhances the receptor's response to the endogenous agonist, glutamate. The mGlu₅ receptor is a G-protein coupled receptor (GPCR) implicated in various neurological and psychiatric disorders, making it a significant target for therapeutic intervention. These application notes provide detailed protocols for the in vitro characterization of **(Rac)-LSN2814617**, focusing on calcium mobilization and radioligand binding assays.

Signaling Pathway of mGlu₅ Receptor

The mGlu₅ receptor primarily signals through the Gq/11 G-protein pathway. Upon activation by glutamate, the receptor stimulates phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptors on the endoplasmic reticulum, leading to the release of stored intracellular calcium (Ca²⁺). This increase in intracellular Ca²⁺ concentration

triggers various downstream cellular responses. Positive allosteric modulators like LSN2814617 bind to a site on the receptor distinct from the glutamate binding site and enhance this signaling cascade.





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References

- 1. In vitro characterisation of the novel positive allosteric modulators of the mGlu₅ receptor, LSN2463359 and LSN2814617, and their effects on sleep architecture and operant responding in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
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